

# 3-Ethylaniline CAS number and molecular structure

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## Compound of Interest

Compound Name: 3-Ethylaniline

Cat. No.: B1664132

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An In-depth Technical Guide to **3-Ethylaniline** for Researchers and Drug Development Professionals

## Introduction

**3-Ethylaniline**, with the CAS Number 587-02-0, is an aromatic amine that serves as a significant building block in organic synthesis.[1][2] Its molecular structure, featuring an ethyl group and an amino group attached to a benzene ring at the meta position, provides a versatile scaffold for the development of a wide range of chemical entities.[1][3] This guide offers a comprehensive overview of **3-Ethylaniline**, focusing on its chemical properties, synthesis, and applications, particularly within the pharmaceutical and drug development sectors. For professionals in these fields, **3-Ethylaniline** is a key intermediate in the synthesis of novel therapeutic agents, including potential antimicrobial and anticancer drugs.[3][4]

The compound is a colorless to pale yellow or brownish liquid, slightly soluble in water but soluble in many organic solvents.[1][5] Its reactivity is characteristic of an aromatic amine, making it a valuable precursor for creating diverse molecular architectures.[3]

## Molecular Structure and Identification

- IUPAC Name: **3-ethylaniline**[2]
- CAS Number: 587-02-0[6]

- Molecular Formula: C<sub>8</sub>H<sub>11</sub>N[6]
- Molecular Weight: 121.18 g/mol [6]
- SMILES: CCC1=CC(=CC=C1)N[2][5]
- InChI Key: AMKPQMFZCBTTAT-UHFFFAOYSA-N[5]

## Physicochemical and Safety Data

The following table summarizes the key quantitative data for **3-Ethylaniline**, compiled for easy reference and comparison.

Property	Value
Physical Properties	
Melting Point	-8 °C[7]
Boiling Point	212 °C[7]
Density	0.975 g/mL at 25 °C[7]
Refractive Index (n <sub>20/D</sub> )	1.555[7]
pKa	4.70[5][7]
Appearance	Colorless to light orange/yellow clear liquid[5]
Safety and Handling	
Flash Point	85 °C (185 °F) - closed cup[7]
Storage Temperature	Room temperature, in a dark place under inert atmosphere[5][7]
Hazard Classifications	Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritant, Eye Irritant, Combustible Liquid[8][9]

## Synthesis of 3-Ethylaniline

The synthesis of **3-Ethylaniline** from benzene is a multi-step process that requires careful control of regiochemistry. A common and effective route involves the following sequence of reactions: Friedel-Crafts acylation, nitration, and subsequent reduction of both the nitro and keto groups.[10][11] This pathway is necessary because the amino group is a strong activator and ortho-, para-director, which would not yield the desired meta-substituted product if introduced early. Furthermore, the amino group reacts with Lewis acids, preventing direct Friedel-Crafts reactions on aniline.[11]



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